

# Proper Disposal of Dihydroterpineol: A Guide for Laboratory Professionals

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## Compound of Interest

Compound Name: **Dihydroterpineol**

Cat. No.: **B150745**

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For researchers, scientists, and drug development professionals, the proper disposal of chemical waste is a critical component of laboratory safety and environmental responsibility. This guide provides essential safety and logistical information for the proper disposal of **dihydroterpineol**, ensuring compliance with regulations and fostering a culture of safety.

## Immediate Safety and Handling

Before proceeding with disposal, it is imperative to handle **dihydroterpineol** with appropriate safety measures. The compound is a combustible liquid and can cause skin and eye irritation.

[1]

Personal Protective Equipment (PPE):

- Gloves: Chemical-resistant gloves are required.
- Eye Protection: Safety glasses or goggles are mandatory.
- Lab Coat: A standard lab coat should be worn.

Handling:

- Work in a well-ventilated area to avoid inhalation of vapors.
- Avoid contact with skin and eyes.

- Keep away from heat, sparks, and open flames.

## Step-by-Step Disposal Procedure

The disposal of **dihydroterpineol** must adhere to local, state, and federal regulations. In the United States, the primary federal law governing hazardous waste is the Resource Conservation and Recovery Act (RCRA), which establishes a "cradle to grave" system for tracking hazardous waste.[\[2\]](#)[\[3\]](#)

- Waste Identification and Classification:
  - **Dihydroterpineol** is not explicitly listed as a hazardous waste under federal regulations.
  - However, it is the generator's responsibility to determine if the waste exhibits any characteristics of hazardous waste: ignitability, corrosivity, reactivity, or toxicity. Given that **dihydroterpineol** is a combustible liquid, it may be classified as an ignitable hazardous waste (D001).
  - Consult your institution's Environmental Health and Safety (EHS) department for guidance on proper waste classification.
- Segregation and Storage:
  - Do not mix **dihydroterpineol** waste with other chemical waste streams unless explicitly permitted by your EHS department.
  - Store the waste in a designated, well-ventilated, and secure area away from incompatible materials.
  - Use a chemically compatible and properly sealed container. The container must be labeled "Hazardous Waste" and include the full chemical name ("Dihydroterpineol") and the date accumulation started.[\[4\]](#)
- Arrange for Professional Disposal:
  - Contact your institution's EHS department or a licensed hazardous waste disposal company to arrange for pickup and disposal.[\[5\]](#)

- Provide them with the full chemical name and quantity of the waste.
- The waste will be transported to a permitted treatment, storage, and disposal facility (TSDF) for proper management, which may include incineration.[\[6\]](#)

Never dispose of **dihydroterpineol** down the drain or in the regular trash. This can lead to environmental contamination and regulatory violations.[\[5\]](#)[\[6\]](#)

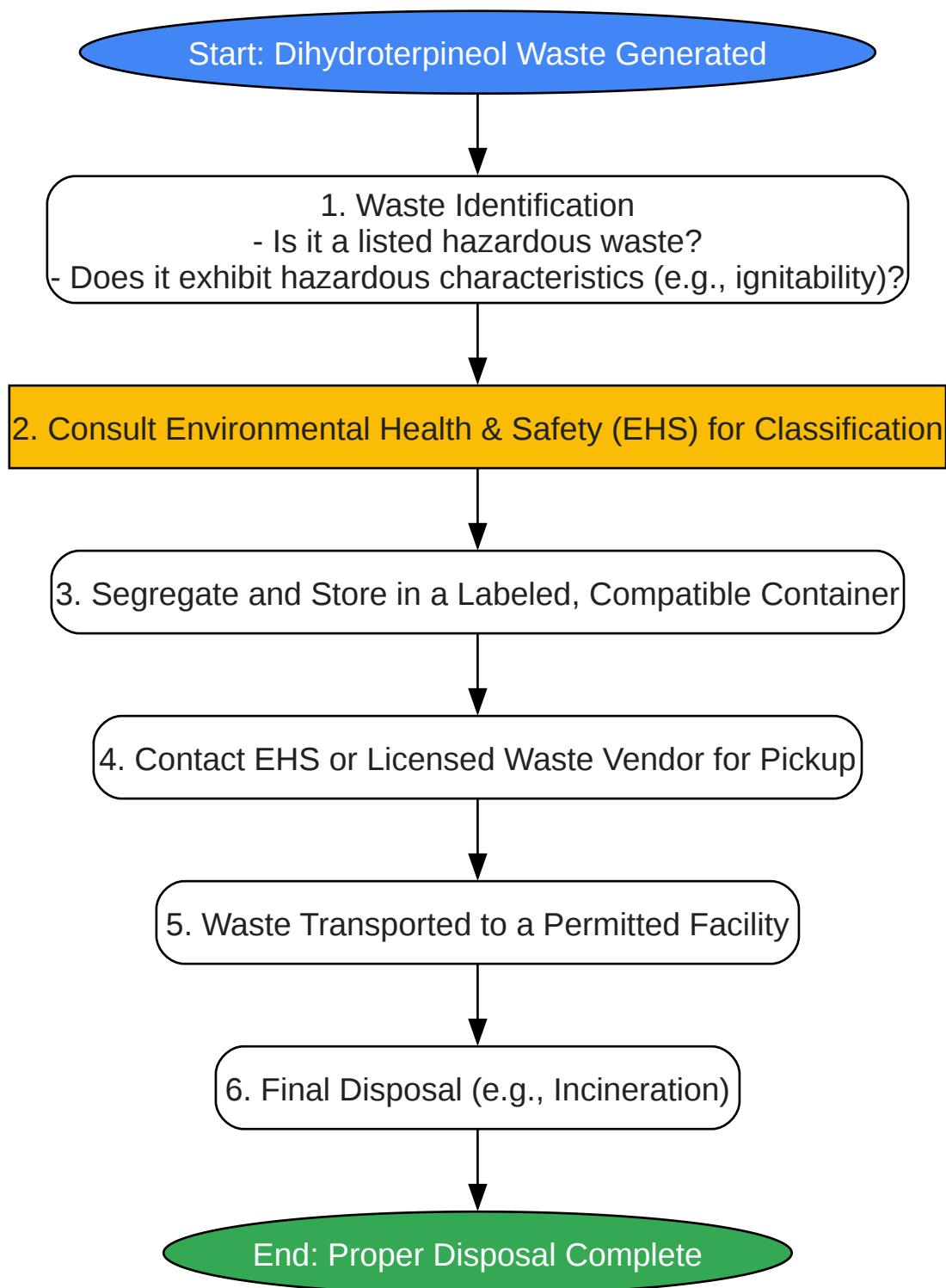
## Quantitative Data

While specific regulatory disposal limits for **dihydroterpineol** are not readily available, the following physical and chemical properties are important for its safe handling and disposal.

Property	Value
CAS Number	498-81-7 <a href="#">[7]</a>
Molecular Formula	C10H20O <a href="#">[7]</a>
Molecular Weight	156.27 g/mol <a href="#">[1]</a>
Appearance	Colorless to light yellow liquid or solid <a href="#">[8]</a>
Flash Point	87.78 °C (190.00 °F) <a href="#">[7]</a>
Boiling Point	~210 °C
Density	~0.91 g/cm <sup>3</sup> <a href="#">[8]</a>

## Dihydroterpineol Disposal Workflow

The following diagram outlines the decision-making process for the proper disposal of **dihydroterpineol**.



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Caption: Workflow for the proper disposal of **dihydroterpineol**.

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